

Structural Elucidation and Comparative NMR Analysis of 4-Bromo-2-nitrobenzaldehyde

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Compound of Interest

Compound Name: 4-Bromo-2-nitrobenzaldehyde

CAS No.: 5551-12-2; 908334-04-3

Cat. No.: B2589967

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Executive Summary

In the synthesis of pharmacophores, particularly Schiff bases and quinazoline derivatives, **4-Bromo-2-nitrobenzaldehyde** (CAS 5551-12-2) serves as a critical electrophilic intermediate. However, its synthesis—often via the nitration of 4-bromobenzaldehyde or oxidation of 4-bromo-2-nitrotoluene—is prone to regiochemical ambiguity.

This guide provides a definitive structural characterization of **4-Bromo-2-nitrobenzaldehyde** using ^1H and ^{13}C NMR. Unlike standard data sheets, this document focuses on comparative analysis, specifically distinguishing the target compound from its most common regioisomer, 5-bromo-2-nitrobenzaldehyde, using coupling constant (

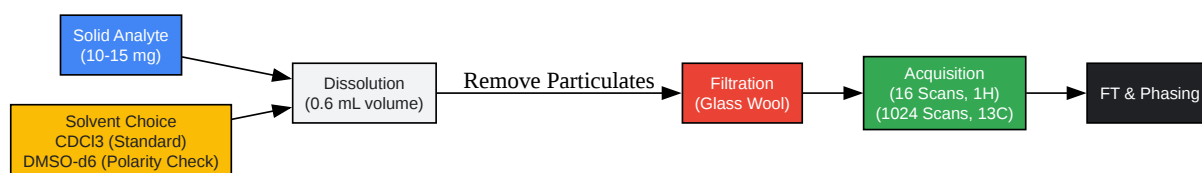
) logic and substituent-induced shift effects.

Experimental Protocol & Methodology

To ensure reproducibility and minimize solvent-solute interaction artifacts (such as hydrogen bonding shifts in the aldehyde peak), the following protocol is standardized.

Sample Preparation Workflow

The integrity of the NMR data relies heavily on sample concentration and shimming. We utilize a standard dilution factor to prevent viscosity-induced line broadening.



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Figure 1: Optimized NMR sample preparation and acquisition workflow.

Solvent Selection Strategy

- CDCl₃ (Chloroform-d): The primary solvent. It minimizes exchangeable proton disappearance and provides a sharp lock signal.
 - Reference: Residual CHCl₃ at 7.26 ppm.
- DMSO-d₆ (Dimethylsulfoxide-d₆): Used only if solubility in CDCl₃ is poor or to confirm labile protons (though none are present here, it shifts the aldehyde proton due to H-bonding).
 - Reference: Residual DMSO at 2.50 ppm.^[1]

¹H NMR Analysis: Structural Assignment

The ¹H NMR spectrum of **4-Bromo-2-nitrobenzaldehyde** is characterized by a distinct AMX spin system (or ABX depending on field strength) in the aromatic region and a deshielded aldehyde singlet.

Spectral Data Summary (CDCl₃, 400 MHz)

Position	Proton Label	Chemical Shift (, ppm)	Multiplicity	Coupling Constant (, Hz)	Structural Logic
C1-CHO	H-a	10.35	Singlet (s)	-	Aldehyde proton; highly deshielded by C=O anisotropy.
C3-H	H-b	8.25	Doublet (d)		Most Deshielded Aromatic. Ortho to -NO ₂ (strong -I/-M effect). Meta to -Br.
C6-H	H-c	7.91	Doublet (d)		Ortho to -CHO. Deshielded by carbonyl.
C5-H	H-d	7.85	Doublet of Doublets (dd)	,	Para to -NO ₂ . Coupled ortho to H6 and meta to H3.

Mechanistic Interpretation

- The "Nitro" Effect (H-b): The proton at position 3 is sandwiched between the Nitro group and the Bromine. The Nitro group is a strong electron-withdrawing group (EWG), causing significant deshielding. This pushes H-b downfield to ~8.25 ppm. It appears as a doublet (or broad singlet) due to small meta-coupling (Hz) with H-d.

- The "Aldehyde" Effect (H-c): The proton at position 6 is ortho to the aldehyde carbonyl. The magnetic anisotropy of the C=O bond deshields this proton, placing it around 7.91 ppm. It shows a large ortho-coupling (Hz) to H-d.
- The Coupling Network: The key to confirming the structure is the dd (doublet of doublets) at 7.85 ppm (H-d). It must show one large (ortho) and one small (meta).

13C NMR Analysis[2][3][4]

The 13C spectrum confirms the carbon skeleton and functional groups.[2]

Carbon Type	Chemical Shift (, ppm)	Assignment
Carbonyl (C=O)	187.5	Aldehyde carbon (C1 substituent).
C-NO2	150.2	C2; Quaternary. Deshielded by Nitro group.
Aromatic CH	136.8	C6 (Ortho to CHO).
Aromatic CH	133.5	C5.
C-ipso	130.1	C1 (Attached to CHO).
C-Br	128.9	C4; Quaternary. Shielded relative to others due to heavy atom effect.
Aromatic CH	127.4	C3 (Ortho to NO2).

Comparative Guide: Distinguishing Regioisomers

The most critical challenge in utilizing **4-Bromo-2-nitrobenzaldehyde** is ensuring it is not the 5-Bromo-2-nitrobenzaldehyde isomer. These isomers have identical mass (MS) and similar polarities (TLC), making NMR the definitive differentiation tool.

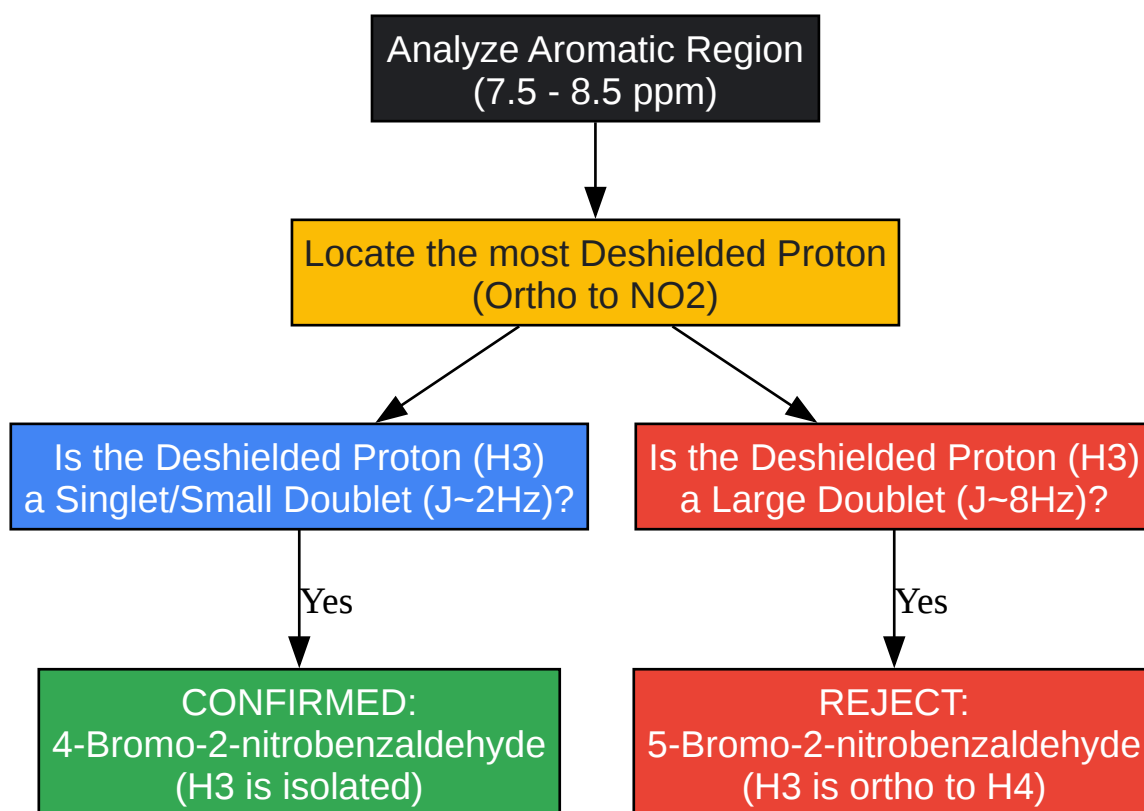
The "Coupling Constant" Decision Tree

The differentiation relies on identifying which protons are neighbors (Ortho coupling,

Hz) versus isolated (Meta coupling,

Hz).

- Target (4-Bromo-2-nitro): The proton between substituents (H3) is isolated from the other protons. It shows only meta coupling.
- Alternative (5-Bromo-2-nitro): The proton between substituents (H6) is isolated. The other two (H3, H4) are neighbors.



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Figure 2: Logic gate for distinguishing 4-bromo vs. 5-bromo isomers based on H3 coupling patterns.

Comparative Data Table

Feature	4-Bromo-2-nitrobenzaldehyde (Target)	5-Bromo-2-nitrobenzaldehyde (Alternative)
H3 Signal	~8.25 ppm (d, J=2Hz) Isolated (Meta coupled only).	~8.15 ppm (d, J=8Hz) Coupled to H4 (Ortho).
H6 Signal	~7.91 ppm (d, J=8Hz) Coupled to H5 (Ortho).	~7.7 ppm (d, J=2Hz) Isolated (Meta coupled only).
Spin System	H5 and H6 are neighbors.	H3 and H4 are neighbors.
Synthesis Origin	Nitration of 4-bromobenzaldehyde (Major product).	Nitration of 3-bromobenzaldehyde (Major product).

References

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